

Safeguarding Your Laboratory: Proper Disposal Procedures for PSB-0739

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Compound of Interest

Compound Name: PSB-0739

Cat. No.: B610300

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For Immediate Implementation by Laboratory Personnel

This document provides essential guidance on the safe and compliant disposal of **PSB-0739**, a potent P2Y₁₂ receptor antagonist used in research. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

I. Understanding the Compound: Safety and Hazard Profile

PSB-0739 is a synthetic organic ligand that presents several hazards requiring careful handling and disposal.^[1] It is classified under the Globally Harmonized System (GHS) with the following primary hazard statements:

- Harmful if swallowed (H302)^[2]
- Causes skin irritation (H315)^[2]
- Causes serious eye irritation (H319)^[2]
- May cause respiratory irritation (H335)^[2]

A comprehensive summary of its hazard and safety information is provided in the table below.

Identifier	Information
Chemical Name	sodium 1-amino-9,10-dioxo-4-((4-(phenylamino)-3-sulfonatophenyl)amino)-9,10-dihydroanthracene-2-sulfonate
CAS Number	1052087-90-7[3]
Appearance	Dark blue solid[4]
GHS Pictograms	Warning
Hazard Statements	H302, H315, H319, H335[2]
Precautionary Statements	P280, P305+P351+P338[2]

II. Step-by-Step Disposal Protocol

The fundamental principle for the disposal of **PSB-0739** is to treat it as hazardous chemical waste. It must be disposed of through an approved waste disposal plant.[3] Do not discharge it into drains or the environment.

1. Personal Protective Equipment (PPE): Before handling **PSB-0739** for disposal, ensure you are wearing the appropriate PPE:

- Wear protective gloves, protective clothing, eye protection, and face protection.[2]

2. Waste Segregation and Collection:

- Solid Waste: Collect unadulterated **PSB-0739** powder and any materials grossly contaminated with the solid (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed container designated for solid chemical waste.
- Liquid Waste: For solutions of **PSB-0739**, collect the liquid waste in a sealed, leak-proof container that is clearly labeled for liquid chemical waste. Do not mix with other incompatible waste streams.
- Sharps Waste: Any sharps (e.g., needles, pipette tips) contaminated with **PSB-0739** should be disposed of in a designated sharps container for chemical waste.

3. Labeling:

- All waste containers must be clearly and accurately labeled with the full chemical name "**PSB-0739**" and the appropriate hazard symbols.

4. Storage:

- Store the sealed waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.

5. Disposal:

- Arrange for the collection and disposal of the **PSB-0739** waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the waste contractor with the Safety Data Sheet (SDS) for **PSB-0739** to ensure they have all the necessary information for safe handling and disposal.

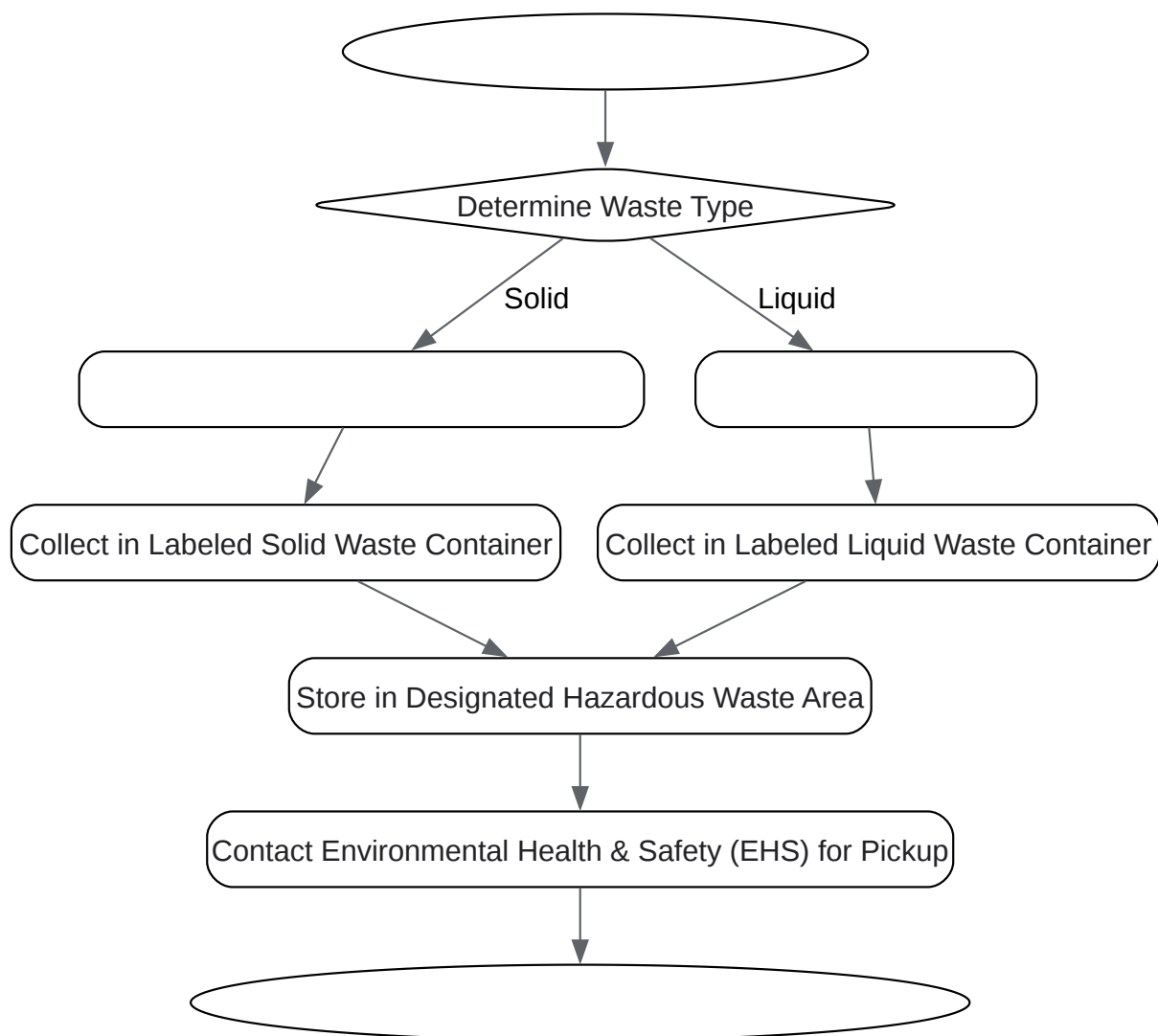
III. Emergency Procedures

In the event of a spill or exposure, follow these first-aid measures and notify your EHS office immediately:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[2\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[2\]](#)

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PSB-0739**.



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Caption: **PSB-0739** Disposal Decision Workflow.

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